

ensuring complete dissolution of VO-Ohpic trihydrate powder

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606518

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Technical Support Center: VO-Ohpic Trihydrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete dissolution of **VO-Ohpic trihydrate** powder for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **VO-Ohpic trihydrate**?

A1: **VO-Ohpic trihydrate** is readily soluble in Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} However, it is considered insoluble or only slightly soluble in water and ethanol.^{[1][3][4][5]} For aqueous solutions, co-solvents are necessary to achieve a clear and stable solution.

Q2: Why is my **VO-Ohpic trihydrate** not dissolving completely in DMSO?

A2: Incomplete dissolution in DMSO can occur for a few reasons. DMSO is hygroscopic, meaning it readily absorbs moisture from the air.^{[1][4]} This absorbed water can significantly reduce the solubility of **VO-Ohpic trihydrate**. Always use fresh, anhydrous DMSO for

preparing your stock solutions.[4] If you still experience issues, gentle warming or sonication can help facilitate dissolution.[1][2]

Q3: Can I dissolve **VO-Ohpic trihydrate** directly in an aqueous buffer for my in vitro assay?

A3: Direct dissolution in aqueous buffers is not recommended due to the compound's poor water solubility.[1][3] For in vitro studies, it is standard practice to first prepare a concentrated stock solution in 100% DMSO and then dilute it to the final desired concentration in your aqueous assay buffer.[6]

Q4: How can I prepare **VO-Ohpic trihydrate** for in vivo animal studies?

A4: For in vivo administration, a multi-component solvent system is typically required to ensure bioavailability and prevent precipitation. A common approach is to first dissolve the compound in a small amount of DMSO and then dilute it with a mixture of other vehicles such as PEG300, Tween-80, and saline.[1][7]

Q5: What are the recommended storage conditions for **VO-Ohpic trihydrate** solutions?

A5: Stock solutions in DMSO can be stored at -20°C for about a month or at -80°C for up to six months.[1] For in vivo working solutions, it is highly recommended to prepare them fresh on the day of use to ensure stability and prevent precipitation.[1]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Cloudy solution or visible particles after adding to aqueous buffer.	The final concentration of DMSO is too low to maintain solubility. The compound has precipitated out of solution.	- Increase the final percentage of DMSO in your working solution, if your experimental system allows. - Prepare a more dilute stock solution in DMSO before adding it to the aqueous buffer. - Consider using a co-solvent system as described for in vivo preparations, if appropriate for your assay.
Precipitation occurs in the in vivo formulation during preparation.	- The order of solvent addition is incorrect. - Insufficient mixing between solvent additions. - The initial DMSO stock solution was not fully dissolved.	- Ensure the DMSO stock solution is completely clear before adding other co-solvents. - Add each co-solvent sequentially and ensure the solution is mixed thoroughly after each addition before proceeding to the next. [1] - Gentle warming or sonication can be applied to aid dissolution during the preparation process.[1]
Inconsistent experimental results.	- Incomplete dissolution leading to inaccurate final concentrations. - Degradation of the compound due to improper storage.	- Visually inspect your solution for any particulates before use. If any are present, refer to the dissolution protocols. - Always use freshly prepared working solutions for your experiments. [1] - Store stock solutions appropriately at -20°C or -80°C.[1]

Quantitative Data Summary

Solubility Data

Solvent	Solubility	Source
DMSO	≥ 50 mg/mL (120.42 mM)	[1]
DMSO	>10 mM	[2]
DMSO	to 25 mM	
DMSO	4.16 mg/mL (10.02 mM)	[3]
DMSO	72 mg/mL (173.41 mM)	[4]
Water	< 0.1 mg/mL (insoluble)	[1]
Water	Insoluble or slightly soluble	[3][5]
Ethanol	Insoluble	[4][5]

In Vivo Formulation Solubility

Formulation	Solubility	Source
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.02 mM)	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.02 mM)	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the required amount of **VO-Ohpic trihydrate** powder (Molecular Weight: 417.22 g/mol).
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.

- Vortex the solution vigorously.
- If any particulates remain, gently warm the solution at 37°C for 10 minutes and/or place it in an ultrasonic bath for a short period until the solution is clear.[\[2\]](#)
- Store the stock solution at -20°C or -80°C.

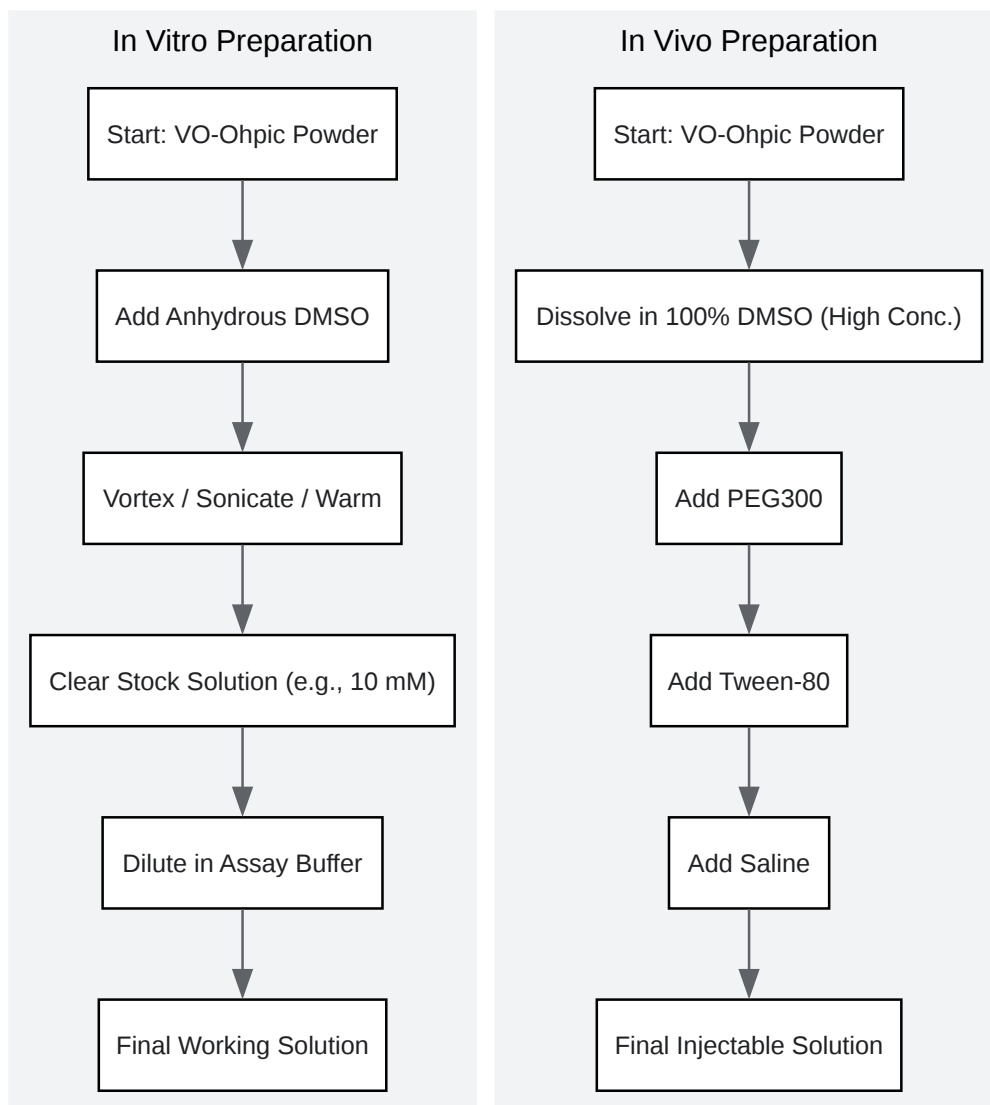
Protocol 2: Preparation of an In Vivo Working Solution (1 mg/mL)

This protocol is adapted from established methods for preparing a clear in vivo solution.[\[1\]](#)[\[7\]](#)

- Prepare a 25 mg/mL stock solution of **VO-Ohpic trihydrate** in 100% DMSO. Ensure it is fully dissolved.
- In a separate tube, add 400 µL of PEG300.
- To the PEG300, add 40 µL of the 25 mg/mL DMSO stock solution and mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix until the solution is homogeneous.
- Add 510 µL of saline to the mixture to bring the final volume to 1 mL. Mix thoroughly. The final concentrations of the components will be approximately 1 mg/mL VO-Ohpic, 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

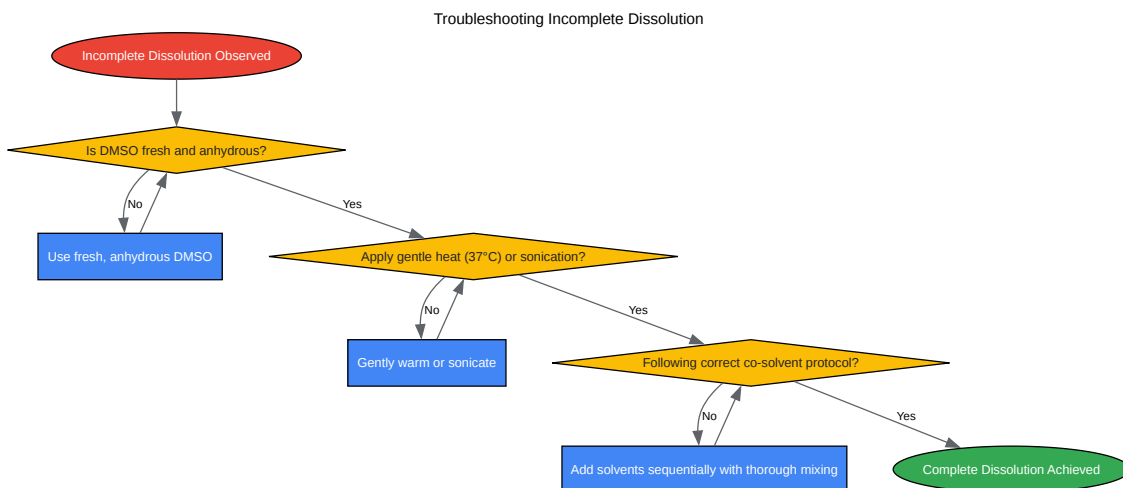
Visualizations

Experimental Workflow for VO-Ohpic Trihydrate Dissolution



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Caption: Workflow for In Vitro and In Vivo Dissolution.



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Caption: Logic for Troubleshooting Dissolution Issues.

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